

Terpolymerization of ethylene, propylene, and non-conjugated dienes

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Compound of Interest

Compound Name: *Ethylene/propylene/diene
terpolymer*

Cat. No.: *B3182867*

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An in-depth technical guide on the terpolymerization of ethylene, propylene, and non-conjugated dienes, commonly known as EPDM (Ethylene Propylene Diene Monomer) rubber, is presented for researchers and scientists. This guide details the core chemistry, experimental protocols, and structure-property relationships of these versatile elastomers, with a focus on the underlying technical data.

Introduction to EPDM Terpolymerization

Ethylene Propylene Diene Monomer (EPDM) rubber is a synthetic elastomer characterized by its excellent resistance to heat, ozone, weathering, and polar substances. It is produced through the terpolymerization of ethylene, propylene, and a non-conjugated diene. The ethylene and propylene units form a saturated, stable polymer backbone, which imparts its notable durability. The small amount of diene introduces unsaturated sites (C=C double bonds) as side chains, allowing for vulcanization (cross-linking) with sulfur-based systems to create a thermoset elastomer.

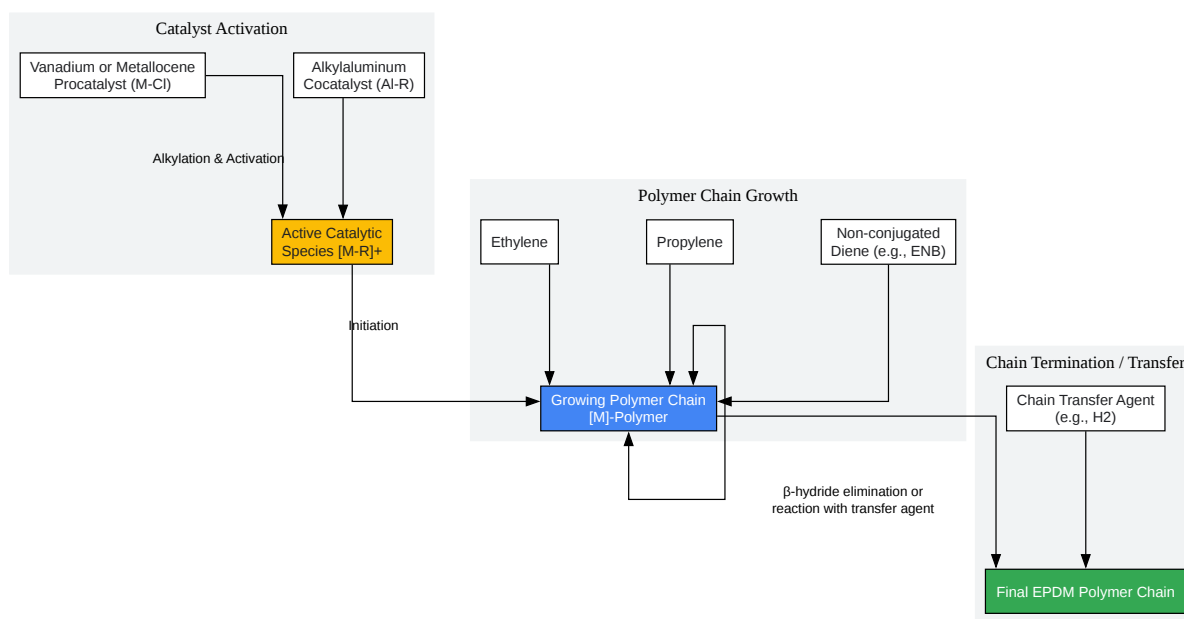
The choice of the third monomer, the non-conjugated diene, is critical. It must have two double bonds with different reactivities: one that readily participates in the polymerization and another that remains available for subsequent cross-linking. Common dienes used in EPDM production include 5-ethylidene-2-norbornene (ENB), dicyclopentadiene (DCPD), and vinyl norbornene (VNB). The selection and concentration of these monomers, along with the polymerization catalyst and reaction conditions, precisely control the final properties of the polymer.

Catalysis and Reaction Mechanism

The industrial synthesis of EPDM is predominantly carried out using Ziegler-Natta or metallocene catalysts.

- **Ziegler-Natta Catalysts:** These are traditional catalysts, typically based on vanadium compounds (e.g., VOCl_3 , VCl_4) co-catalyzed with an aluminum alkyl activator such as diethylaluminum chloride (DEAC) or ethylaluminum sesquichloride (EASC). While cost-effective and robust, they tend to produce polymers with a broad molecular weight distribution and less uniform diene incorporation.
- **Metallocene Catalysts:** These are more modern, single-site catalysts (e.g., zirconocene or hafnocene complexes) activated by a co-catalyst like methylaluminoxane (MAO). Metallocene catalysts offer superior control over the polymer architecture, leading to a narrow molecular weight distribution, uniform comonomer incorporation, and the ability to produce polymers with tailored microstructures.

The polymerization mechanism proceeds via the coordination and insertion of monomer units at the transition metal center of the catalyst. The diene's more reactive double bond (e.g., the endocyclic bond in norbornene-type dienes) is incorporated into the growing polymer chain, leaving the less reactive bond available for vulcanization.



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Caption: General mechanism for Ziegler-Natta/Metallocene-catalyzed EPDM synthesis.

Experimental Protocols

General Polymerization Procedure (Slurry Process)

This protocol describes a typical laboratory-scale slurry polymerization using a Ziegler-Natta catalyst.

- **Reactor Preparation:** A 2-liter stainless-steel autoclave reactor is thoroughly dried under vacuum and purged with nitrogen.
- **Solvent and Monomer Addition:** The reactor is filled with 1 liter of a purified inert solvent, such as hexane. The non-conjugated diene (e.g., 5-ethylidene-2-norbornene, ENB) is added.
- **Saturation:** The reactor is brought to the desired temperature (e.g., 40°C), and a gaseous mixture of ethylene and propylene at a specific ratio is fed to saturate the solvent. The pressure is maintained throughout the reaction by continuously supplying the monomer gas mixture.
- **Catalyst Injection:** The catalyst components are injected into the reactor to initiate polymerization. First, the alkylaluminum co-catalyst (e.g., ethylaluminum sesquichloride in hexane) is added, followed by the vanadium procatalyst (e.g., VOCl_3 in hexane).
- **Polymerization:** The reaction is allowed to proceed for a predetermined time (e.g., 30 minutes), with temperature and pressure held constant.
- **Termination:** The reaction is terminated by injecting a deactivating agent, such as methanol.
- **Product Isolation:** The polymer slurry is discharged from the reactor. An antioxidant (e.g., Irganox 1076) is added. The polymer is then washed with acidified water to remove catalyst residues and subsequently dried in a vacuum oven at 60°C until a constant weight is achieved.

Polymer Characterization

- **Mooney Viscosity (ASTM D1646):** This measures the viscosity of the raw polymer, providing an indication of its average molecular weight and processability.
- **Fourier Transform Infrared (FTIR) Spectroscopy:** Used to determine the diene content (e.g., ENB content from the peak at 808 cm^{-1}) and the ethylene/propylene ratio.

- Gel Permeation Chromatography (GPC): Determines the number-average molecular weight (Mn), weight-average molecular weight (Mw), and the molecular weight distribution (MWD or $PDI = Mw/Mn$).
- Differential Scanning Calorimetry (DSC): Used to measure the glass transition temperature (Tg), which is a key indicator of the polymer's low-temperature flexibility.

Quantitative Data and Structure-Property Relationships

The properties of the final EPDM rubber are highly dependent on the polymerization conditions and monomer composition. The following tables summarize typical data from experimental studies.

Table 1: Effect of Ethylene/Propylene Ratio on Polymer Properties (Conditions: Constant temperature, pressure, and ENB feed)

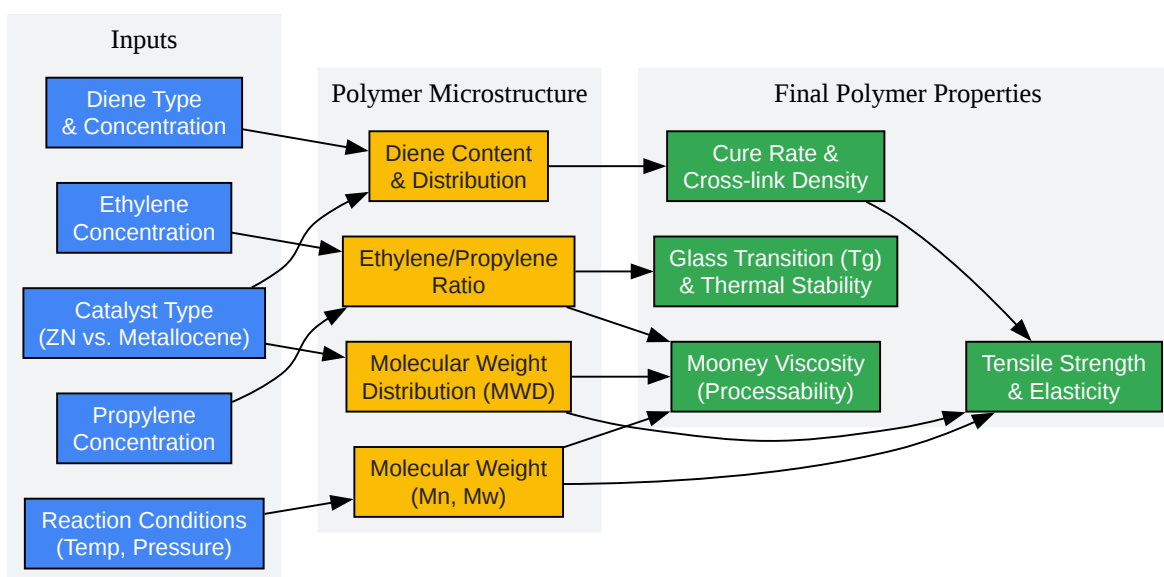
Ethylene in Feed (mol%)	Ethylene in Polymer (wt%)	Mooney Viscosity (MU)	Glass Transition Temp. (Tg, °C)
40	48	45	-58
50	55	60	-55
60	65	75	-50
70	72	90 (highly crystalline)	-45

Higher ethylene content increases crystallinity, green strength, and Mooney viscosity, but can negatively impact low-temperature flexibility (higher Tg).

Table 2: Effect of Diene (ENB) Content on Cure Characteristics (Conditions: Constant ethylene/propylene ratio, temperature, and pressure)

ENB in Polymer (wt%)	Cure Rate Index	Maximum Torque (dN·m)	State of Cure
2.5	Low	15	Low
4.5	Medium	25	Medium
7.0	High	38	High
10.0	Very High	50	Very High

Higher diene content leads to a faster cure rate and a higher cross-link density (indicated by maximum torque), resulting in a harder, more resilient vulcanizate.



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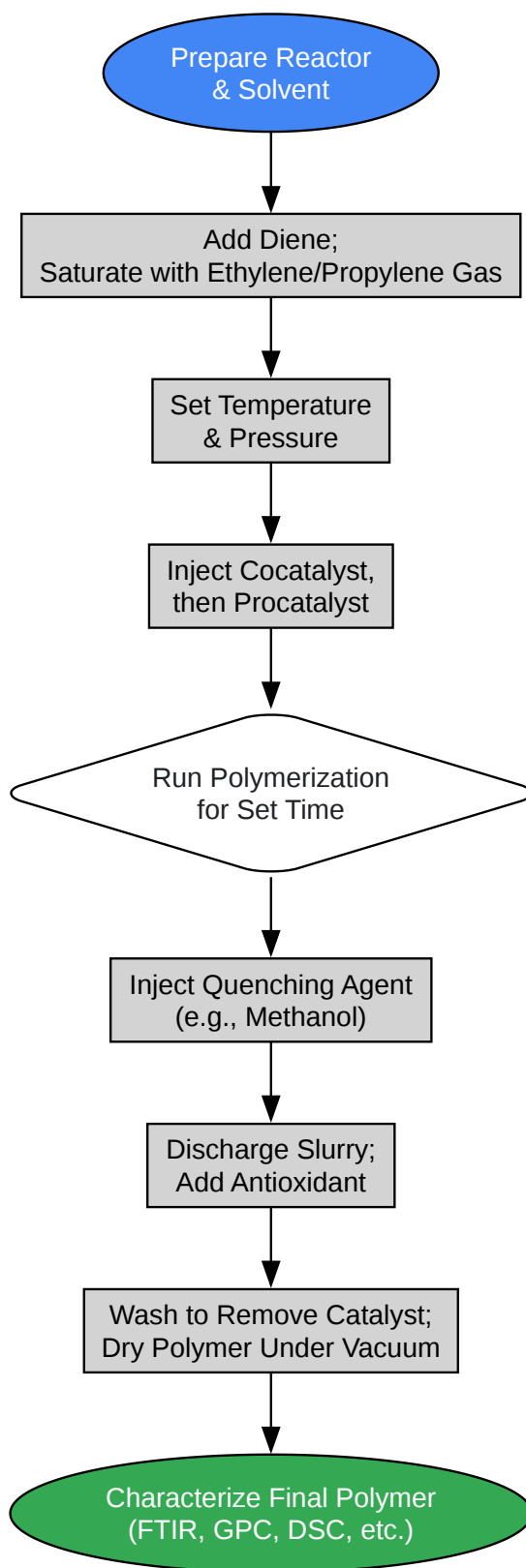
Caption: Relationship between polymerization inputs and final EPDM properties.

Applications in Scientific and Pharmaceutical Fields

While EPDM is a bulk commodity polymer, its high purity, chemical inertness, and stability make it suitable for specialized applications relevant to laboratory and pharmaceutical settings.

- **Medical Device Components:** Due to its excellent biocompatibility and stability to sterilization methods (e.g., steam, gamma radiation), medical-grade EPDM is used for seals, gaskets, and O-rings in diagnostic and fluid-delivery equipment.
- **Pharmaceutical Packaging:** Its low level of extractables and leachables makes it a preferred material for stoppers and seals in vials and pre-filled syringes, ensuring the integrity and purity of the drug product.
- **Laboratory Equipment:** EPDM is used for tubing, seals, and gaskets in laboratory equipment where chemical resistance and durability are required.

The ability to precisely control the polymer's microstructure through advanced catalysis allows for the design of EPDM grades tailored for these demanding applications, where properties like low permeability and minimal interaction with sensitive chemical or biological agents are paramount.



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Caption: Experimental workflow for laboratory-scale EPDM synthesis.

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